

Application Note: ^1H and ^{13}C NMR Assignment of Sequosempervirin D

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Compound of Interest

Compound Name: Sequosempervirin D

Cat. No.: B602808

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Introduction

Sequosempervirin D is a norlignan compound isolated from the branches and leaves of the coast redwood, *Sequoia sempervirens*. Norlignans are a class of natural products that have garnered significant interest due to their diverse biological activities. The structural elucidation of these complex molecules is crucial for understanding their structure-activity relationships and for their potential development as therapeutic agents. Nuclear Magnetic Resonance (NMR) spectroscopy is an essential analytical technique for the unambiguous determination of the chemical structure of natural products. This application note provides a detailed protocol and the complete ^1H and ^{13}C NMR spectral assignments for **Sequosempervirin D**.

Chemical Structure of Sequosempervirin D

The chemical structure of **Sequosempervirin D** was determined through extensive spectroscopic analysis, primarily using 1D and 2D NMR techniques as well as high-resolution mass spectrometry.

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Figure 1. Chemical Structure of **Sequosempervirin D**.

1H and 13C NMR Spectral Data

The ^1H and ^{13}C NMR spectra of **Sequosempervirin D** were recorded in deuterated acetone (acetone- d_6) on a Bruker DRX-500 spectrometer. The chemical shifts (δ) are reported in parts per million (ppm) relative to the solvent signals (δ_{H} 2.05 and δ_{C} 29.8, 206.1).

Table 1: ^1H NMR Data of Sequosempervirin D (500 MHz, Acetone- d_6)

Position	δ H (ppm)	Multiplicity	J (Hz)
2	6.82	d	1.8
5	6.74	d	8.1
6	6.89	dd	8.1, 1.8
7	4.63	d	8.6
8	3.51	m	
9	3.70	m	
9'	3.55	m	
2'	6.94	d	1.9
5'	6.75	d	8.1
6'	6.82	dd	8.1, 1.9
7'	4.98	d	6.6
8'	4.18	m	
9''	3.84	s	

Table 2: ^{13}C NMR Data of Sequosempervirin D (125 MHz, Acetone- d_6)

Position	δC (ppm)
1	134.4
2	111.2
3	148.4
4	146.0
5	115.9
6	119.4
7	89.2
8	53.5
9	61.3
1'	131.2
2'	111.8
3'	148.8
4'	146.4
5'	116.0
6'	120.5
7'	75.1
8'	83.8
9'	56.5

Experimental Protocols

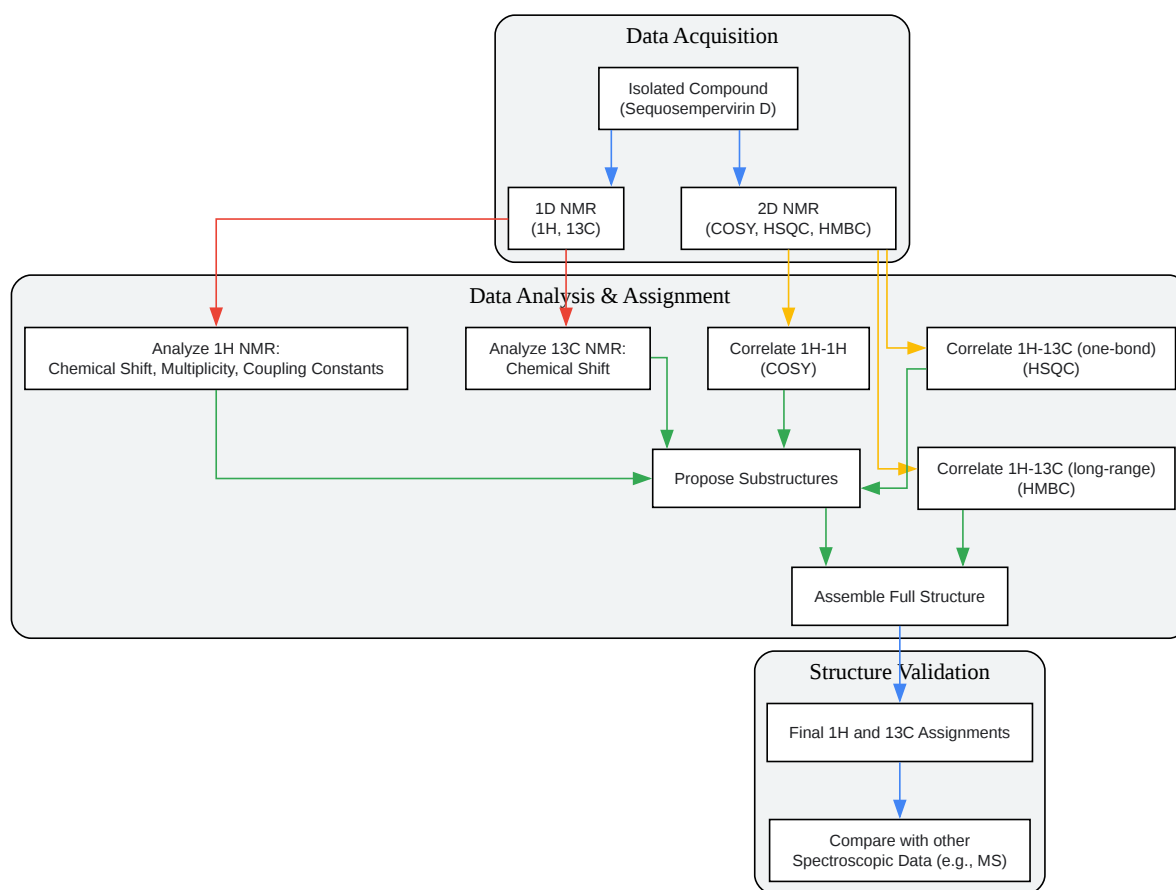
Sample Preparation: **Sequo sempervirin D** was dissolved in acetone-d6 for NMR analysis.

NMR Data Acquisition: 1D and 2D NMR spectra were acquired on a Bruker DRX-500 spectrometer.

- ^1H NMR: The ^1H NMR spectrum was acquired at 500 MHz.
- ^{13}C NMR: The ^{13}C NMR spectrum was acquired at 125 MHz.
- 2D NMR: HMQC (Heteronuclear Multiple Quantum Coherence) and HMBC (Heteronuclear Multiple Bond Correlation) experiments were performed for the complete assignment of proton and carbon signals.

NMR Data Assignment Workflow

The following diagram illustrates the general workflow for the assignment of ^1H and ^{13}C NMR data for a novel natural product like **Sequosempervirin D**.



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Caption: Workflow for NMR data acquisition and structural elucidation.

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